

In-Depth Technical Guide to Heptyl Nonyl Phthalate-d4

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Compound of Interest

Compound Name: Heptyl Nonyl Phthalate-d4

Cat. No.: B15557958

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This guide provides a comprehensive overview of the chemical and physical properties of **Heptyl Nonyl Phthalate-d4**, alongside detailed experimental protocols for its application in analytical research. Designed for researchers, scientists, and professionals in drug development, this document consolidates essential data to facilitate its use as an internal standard in quantitative analysis.

Core Chemical and Physical Properties

Heptyl Nonyl Phthalate-d4 is the deuterium-labeled form of Heptyl Nonyl Phthalate, utilized primarily as an internal standard for the quantification of phthalates in various matrices. Its physical state is typically an oil or liquid.^{[1][2]} The deuteration provides a distinct mass shift, enabling precise measurement by mass spectrometry.

Compound Identification

Property	Value
Chemical Name	1-O-heptyl 2-O-nonyl 3,4,5,6-tetradeuteriobenzene-1,2-dicarboxylate
CAS Number	2733389-45-0, 1246820-06-3
Unlabeled CAS Number	19295-81-9[3]
Molecular Formula	C ₂₄ H ₃₄ D ₄ O ₄
Molecular Weight	394.58 g/mol

Physical and Chemical Properties of Heptyl Nonyl Phthalate-d4

Property	Value
Physical Form	Oil / Liquid[2]
Shelf Life	1095 days[1]
Storage Conditions	Store at room temperature, protected from light and moisture.[2]

While specific quantitative data such as boiling point, melting point, and density for the deuterated compound are not readily available in public literature, the properties of the non-deuterated analog, Heptyl Nonyl Phthalate, can provide a useful reference.

Physical and Chemical Properties of Non-Labeled Heptyl Nonyl Phthalate

Property	Value
Molecular Formula	C ₂₄ H ₃₈ O ₄ [3]
Molecular Weight	390.56 g/mol [3][4]
Boiling Point	Data not available
Density	Data not available
Solubility	Phthalate esters are generally soluble in many common organic solvents and oils, with low solubility in water.[5]

Experimental Protocols

Heptyl Nonyl Phthalate-d4 is instrumental in methods for quantifying phthalates in consumer products, environmental samples, and biological matrices. The following is a representative protocol for the analysis of phthalates in a plastic matrix using Gas Chromatography-Mass Spectrometry (GC-MS), a common application for this internal standard.

Protocol: Quantification of Phthalates in Plastic Toys using GC-MS with a Deuterated Internal Standard

1. Objective: To accurately quantify the concentration of target phthalates in a plastic sample, correcting for sample loss and matrix effects during preparation and analysis by using **Heptyl Nonyl Phthalate-d4** as an internal standard.

2. Materials and Reagents:

- Solvents: Tetrahydrofuran (THF), Hexane, Cyclohexane (GC grade or higher).
- Internal Standard (IS) Stock Solution: Prepare a stock solution of **Heptyl Nonyl Phthalate-d4** in a suitable solvent (e.g., cyclohexane) at a concentration of 100 µg/mL.
- Calibration Standards: Prepare a series of calibration standards containing known concentrations of the target phthalates and a constant concentration of the **Heptyl Nonyl Phthalate-d4** internal standard.

- Sample: A representative portion of the plastic material, cryogenically milled to a fine powder.
- Equipment: GC-MS system with a split/splitless inlet, analytical balance, volumetric flasks, pipettes, vials with PTFE-lined caps, vortex mixer, centrifuge, and syringe filters (0.45 μ m PTFE).

3. Sample Preparation:

- Accurately weigh approximately 50 mg of the powdered plastic sample into a glass vial.
- Add 5 mL of THF to dissolve the sample. Vortex for 1 minute to ensure complete dissolution.
- Add 10 mL of hexane to precipitate the polymer. Vortex for 1 minute.
- Centrifuge the sample to pellet the precipitated polymer.
- Filter the supernatant through a 0.45 μ m PTFE syringe filter into a clean glass vial.
- Transfer a 0.5 mL aliquot of the filtered extract to a GC vial.
- Add a precise volume of the **Heptyl Nonyl Phthalate-d4** internal standard solution to the GC vial to achieve a final concentration within the calibrated range.
- Dilute with cyclohexane to a final volume of 1.5 mL.

4. GC-MS Analysis:

- GC Column: A low-bleed, mid-polarity column such as a 30 m x 0.25 mm ID x 0.25 μ m film thickness 5% phenyl-methylpolysiloxane column is suitable.
- Injector: Set to 280°C with a splitless injection of 1 μ L.
- Oven Program: Initial temperature of 100°C, hold for 1 minute, then ramp at 15°C/min to 320°C and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- MS Conditions:

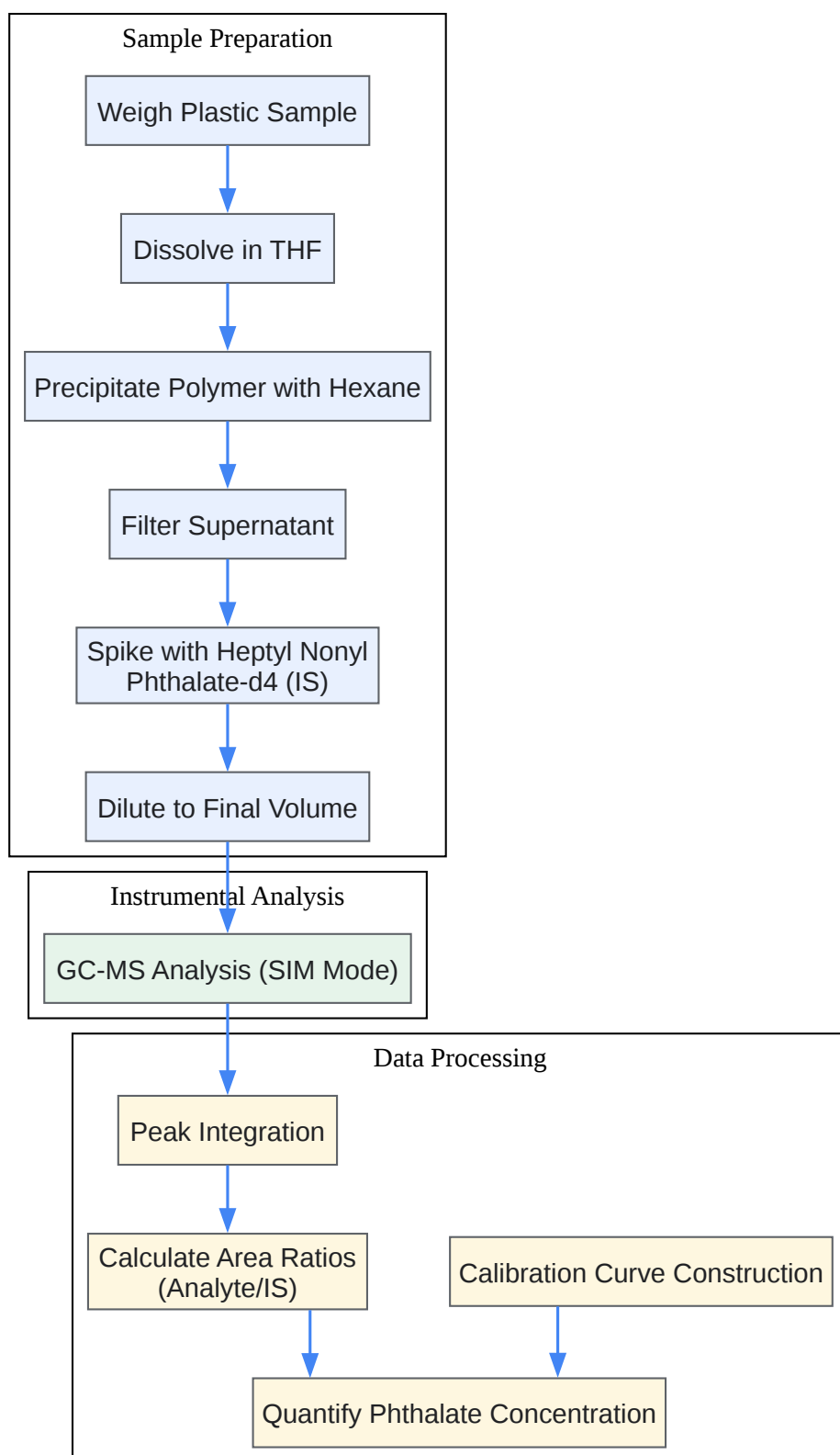
- Ion Source: Electron Ionization (EI) at 70 eV.
- Source Temperature: 230°C.
- Transfer Line Temperature: 280°C.
- Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and selectivity. Monitor characteristic ions for each target phthalate and for **Heptyl Nonyl Phthalate-d4**.

5. Data Analysis and Quantification:

- Generate a calibration curve for each target phthalate by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration of the analyte.
- Calculate the same peak area ratio for the unknown sample.
- Determine the concentration of the target phthalate in the sample by using the linear regression equation from the calibration curve.

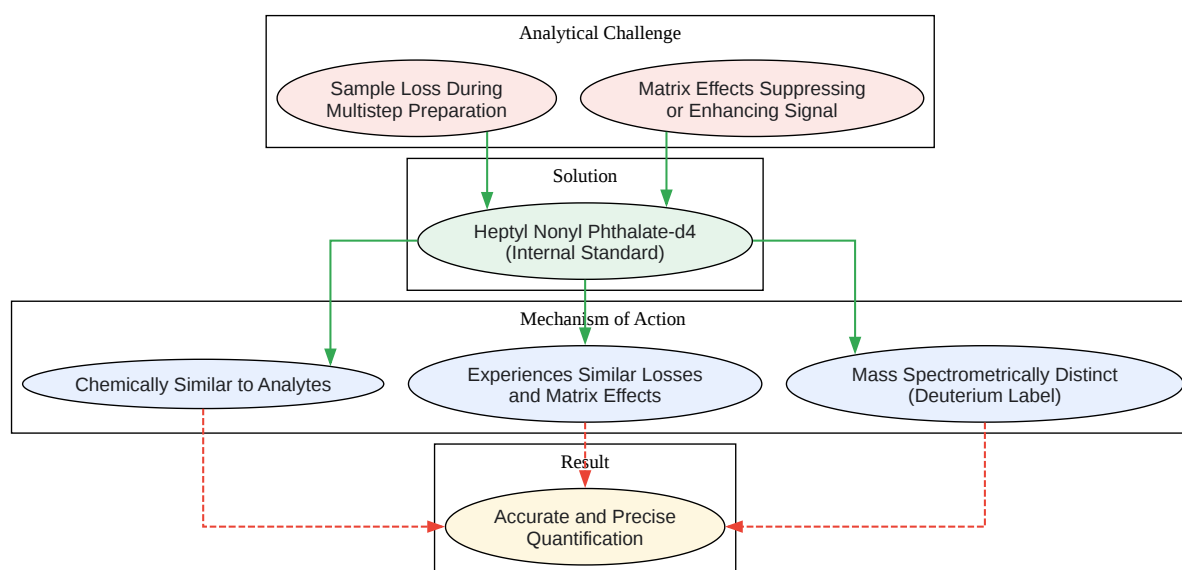
Visualized Workflows

The following diagrams illustrate the logical flow of the experimental process and the role of **Heptyl Nonyl Phthalate-d4**.



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Caption: Experimental workflow for phthalate quantification.



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Caption: Role of the internal standard in quantitative analysis.

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